Application Note: Cellular Uptake & Target Engagement of VH032-Cyclopropane-F

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Compound of Interest	
Compound Name:	*VH032-cyclopropane-F*
CAS No.:	*2306193-99-5*
Cat. No.:	*B610085*

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Introduction & Rationale

VH032-cyclopropane-F (also referenced in catalog literature as VHL Ligand 3 or E3 Ligase Ligand 19) represents a structural evolution of the canonical VH032 ligand. While VH032 is a potent binder of VHL (

nM), its application in PROTACs is often limited by physicochemical properties that hinder passive diffusion across the cell membrane.

The "Cyclopropane-F" Modification

The incorporation of a fluorocyclopropane motif serves two critical medicinal chemistry functions:

- Conformational Locking: The cyclopropane ring restricts the rotatable bonds on the Left-Hand Side (LHS) of the ligand, reducing the entropic penalty upon binding to the VHL E3 ligase.
- Lipophilicity & Metabolic Stability: The fluorine substitution increases lipophilicity (LogP) without adding significant steric bulk, facilitating membrane passage. Simultaneously, it

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blocks potential sites of oxidative metabolism (e.g., by CYP450s), prolonging intracellular residence time.

This guide provides two orthogonal protocols to validate the cellular entry and functional binding of **VH032-cyclopropane-F** and its PROTAC derivatives: NanoBRET™ Target Engagement (Functional) and LC-MS/MS (Quantitative).

Protocol A: NanoBRET™ Intracellular Target Engagement

The Gold Standard for Functional Permeability

This assay measures the ability of **VH032-cyclopropane-F** to compete with a fluorescent tracer for binding to VHL inside living cells.[1] Unlike biochemical assays, this accounts for cell membrane permeability and active efflux.

Experimental Principle

- Expression: Cells express VHL fused to NanoLuc® luciferase (VHL-Nluc).[1]
- Tracer: A cell-permeable fluorescent VHL tracer is added.[1]
- BRET Signal: When the tracer binds VHL-Nluc, Bioluminescence Resonance Energy Transfer (BRET) occurs.[1]
- Competition: If **VH032-cyclopropane-F** enters the cell and binds VHL, it displaces the tracer, decreasing the BRET signal.[1]

Workflow Diagram

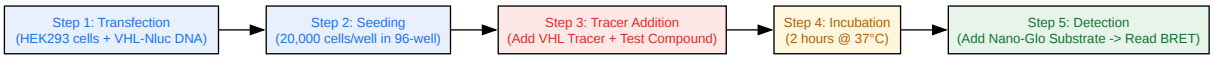

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Figure 1: Step-by-step workflow for the VHL NanoBRET Target Engagement Assay.

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Detailed Protocol

Materials:

- HEK293 cells (or relevant disease line).[1][2]
- VHL-NanoLuc® Fusion Vector (Promega).
- NanoBRET™ TE Intracellular VHL Tracer.[1]
- Transfection Reagent (e.g., FuGENE HD).[1]
- Non-binding surface (NBS) white 96-well plates.[1]

Procedure:

- Transfection (Day 1):
  - Mix VHL-Nluc plasmid DNA with transfection reagent (3:1 ratio reagent:DNA) in Opti-MEM.
  - Add complex to trypsinized HEK293 cells in suspension (

    cells/mL).
  - Plate 100 µL/well into white 96-well plates. Incubate 24h at 37°C/5% CO_2.
- Compound Treatment (Day 2):
  - Remove media and replace with Opti-MEM (phenol red-free).[1]
  - Tracer Prep: Prepare VHL Tracer at

    concentration (determined by previous titration, typically 0.5–1.0 µM final).
  - Compound Prep: Prepare a serial dilution of **VH032-cyclopropane-F** (e.g., 10 µM down to 1 nM) in Opti-MEM + Tracer.
  - Add 10 µL of Compound/Tracer mix to cells.

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- Equilibration:
  - Incubate for 2 hours at 37°C. Note: VHL ligands typically reach equilibrium quickly, but PROTACs may require longer (up to 4h).
- Measurement:
  - Add NanoBRET™ Nano-Glo® Substrate (1:166 dilution) and Extracellular NanoLuc® Inhibitor (to quench leaked signal).
  - Read immediately on a BRET-compatible plate reader (Donor: 460 nm, Acceptor: 618 nm).

Data Analysis: Calculate the MilliBRET (mBRET) ratio:

Convert to Target Occupancy (%):

Protocol B: LC-MS/MS Intracellular Quantitation

Direct Measurement of Cytosolic Concentration

While NanoBRET confirms binding, it does not quantify the absolute molar concentration. LC-MS/MS provides the "total intracellular drug" levels, crucial for understanding accumulation vs. efflux.

Experimental Principle

Cells are incubated with the compound, washed stringently to remove extracellular drug, lysed, and the lysate is analyzed via Liquid Chromatography-Tandem Mass Spectrometry.

Detailed Protocol

Materials:

- **VH032-cyclopropane-F** (Test Article).
- Internal Standard (IS): Deuterated VH032 or a structural analog (e.g., Warfarin if specific IS unavailable).

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- Acetonitrile (ACN), Formic Acid (FA), Water (LC-MS grade).

Procedure:

- Seeding: Plate

  cells/well in 6-well plates. Allow adherence (24h).
- Incubation: Treat cells with **VH032-cyclopropane-F** (e.g., 1 µM and 10 µM) for defined timepoints (1h, 4h, 24h).
- Washing (Critical Step):
  - Aspirate media.
  - Wash 3x with ice-cold PBS. Crucial: Perform rapidly to prevent drug efflux during washing.
- Lysis & Extraction:
  - Add 300 µL of 80:20 ACN:Water (chilled) containing Internal Standard.
  - Scrape cells and transfer to microcentrifuge tubes.
  - Vortex (1 min) and sonicate (5 min) to ensure complete lysis.
  - Centrifuge at 15,000 x g for 10 min at 4°C to pellet debris.
- Quantification:
  - Inject supernatant into LC-MS/MS (e.g., C18 column, Gradient: 5-95% ACN + 0.1% FA).
  - Monitor MRM (Multiple Reaction Monitoring) transitions specific to **VH032-cyclopropane-F**.
- Normalization:
  - Perform a parallel BCA protein assay on a replicate well (lysed with RIPA buffer) to normalize drug amount (pmol) per mg of cellular protein.

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- Alternative: Count cells in satellite wells to report pmol/

  cells.

Comparative Analysis & Interpretation

Feature	NanoBRET™ TE Assay	LC-MS/MS Quantitation
Primary Output	(Apparent Affinity)	(Total Concentration)
Throughput	High (96/384-well)	Low/Medium
Measures	Free drug bound to target	Total drug (bound + free + trapped)
Blind Spots	Cannot detect lysosomal trapping	Cannot distinguish functional vs. non-functional
Use Case	Screening & SAR ranking	PK/PD modeling & Mass Balance

Troubleshooting: The "Lysosomal Trap"

VHL ligands containing basic amines (common in PROTAC linkers) can become trapped in acidic lysosomes.

- Sign: High intracellular concentration (LC-MS) but low target engagement (NanoBRET).
- Solution: Co-treat with Chloroquine (lysosomotropic agent) during the NanoBRET assay. If potency improves, your molecule is getting trapped.

Mechanistic Pathway[4]

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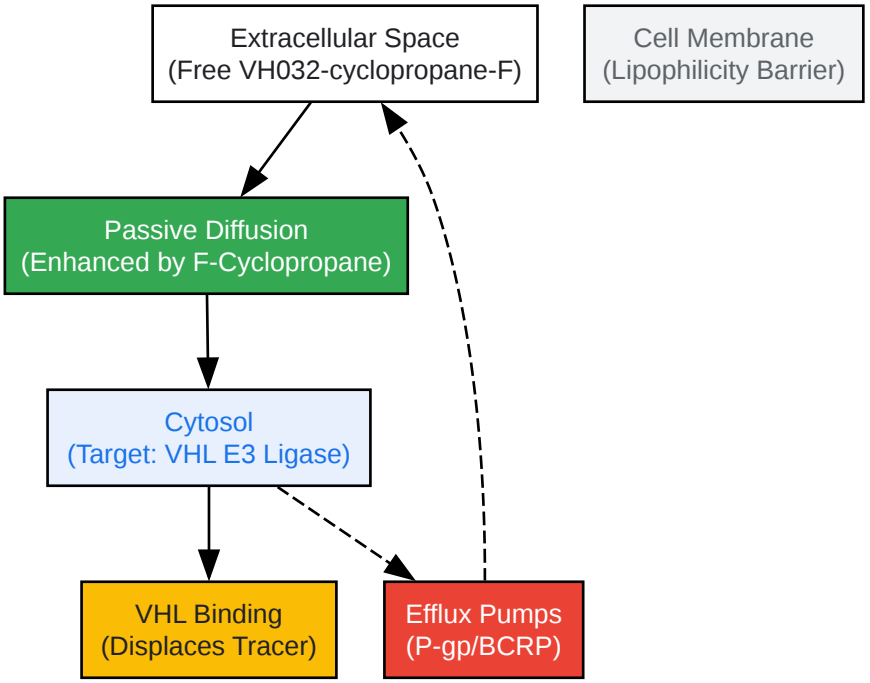

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Figure 2: Cellular uptake mechanism. The Fluorocyclopropane group enhances passive diffusion, counteracting potential efflux.

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